Advanced Deuteration Strategies: Hexamethylene Chlorohydrin Derivatives (6-Chloro-1-hexanol-d6)

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Compound of Interest

Compound Name:	*6-chloro-1-hexyl-3,3,4,4,5,5-d6 alcohol*
CAS No.:	*1219794-83-8*
Cat. No.:	*B1148495*

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Executive Summary

In the landscape of modern drug discovery, Deuterated Hexamethylene Chlorohydrin (6-Chloro-1-hexanol-d6) and its derivatives represent a critical class of bifunctional building blocks. These compounds serve two primary functions: as stable isotopic internal standards for quantitative mass spectrometry (LC-MS/MS) and as strategic "heavy" linkers in the synthesis of deuterated active pharmaceutical ingredients (APIs).

This guide moves beyond basic definitions to provide a rigorous, field-validated protocol for the synthesis, characterization, and application of these derivatives. By leveraging the Deuterium Kinetic Isotope Effect (DKIE), researchers can utilize these hexamethylene chains to modulate metabolic stability, specifically mitigating cytochrome P450-mediated

-oxidation in aliphatic drug linkers.

Chemical Fundamentals & Strategic Value

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The Deuterium Advantage

The substitution of hydrogen (

H) with deuterium (

H) in the hexamethylene chain significantly alters the bond dissociation energy (BDE). The C-D bond is approximately 6–10 times stronger than the C-H bond due to its lower zero-point energy.

- Primary Application: In drug linkers (e.g., PROTACs, antibody-drug conjugates), the hexamethylene chain is a "soft spot" for metabolic degradation. CYP450 enzymes typically hydroxylate the terminal (

) or penultimate (

  -1) carbons.
- Mechanism: Deuteration at these sites (

  or

) increases the activation energy required for the C-H bond cleavage step in oxidative metabolism, extending the half-life (

) of the parent compound without altering its binding affinity or lipophilicity.

Physicochemical Profile (Comparative)

Property	6-Chloro-1-hexanol (Protio)	6-Chloro-1-hexanol-d_{12} (Perdeuterated)
Formula		
MW (g/mol)	136.62	~149.70
Boiling Point	108–112 °C (14 mmHg)	~107–111 °C (14 mmHg)
C-X BDE	~98 kcal/mol (C-H)	~100+ kcal/mol (C-D)
Primary Use	Intermediate, Solvent	Metabolic Probe, IS, Linker

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High-Fidelity Synthesis Protocol

Strategic Selection: The Cyanuric Chloride Method

While traditional synthesis utilizes HCl and continuous extraction (50–55% yield), this guide advocates for the Cyanuric Chloride (TCT) Method.

- Why: TCT acts as a selective chlorinating agent under mild conditions, minimizing the formation of the unwanted byproduct 1,6-dichlorohexane-d_{12}.
- Precursor: 1,6-Hexanediol-d_{12} (commercially available or synthesized via $LiAlD_4$ reduction of adipic acid-d_8).

Experimental Workflow

Objective: Selective monochlorination of 1,6-hexanediol-d_{12}.

Reagents:

- Substrate: 1,6-Hexanediol-d_{12} (1.0 equiv)
- Reagent: Cyanuric Chloride (TCT) (0.34 equiv)
- Solvent: Anhydrous DMF (Dimethylformamide)
- Workup: Ether/Water extraction

Step-by-Step Protocol:

- Activation (0 min): In a flame-dried 3-neck round bottom flask under

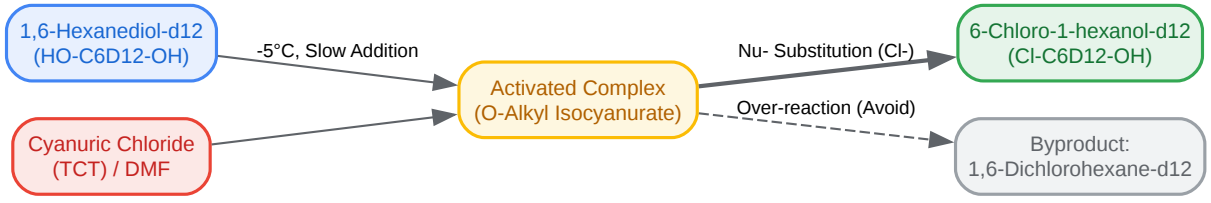
  atmosphere, dissolve Cyanuric Chloride (1.84 g, 10 mmol) in anhydrous DMF (20 mL). Maintain temperature at 15–20°C.
- Addition (30 min): Cool the system to -5°C to 0°C using an ice/salt bath. Add a solution of 1,6-hexanediol-d_{12} (3.8 g, ~30 mmol) in DMF (10 mL) dropwise over 30 minutes.
  - Expert Insight: Rapid addition causes localized high concentrations, leading to dichloride formation. Slow addition is critical for selectivity.

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- Reaction (2–4 h): Stir at 0°C for 2 hours, then allow to warm to room temperature (25°C) for an additional 2 hours. Monitor via TLC (stain with phosphomolybdic acid; deuterated compounds stain identically to protio).
- Quench & Extraction: Pour the reaction mixture into ice-cold water (100 mL). Extract with Diethyl Ether (

  mL).
- Purification: Wash combined organics with saturated $NaHCO_3$ and Brine. Dry over $MgSO_4$.
- Isolation: Concentrate in vacuo. Purify via fractional vacuum distillation (bp ~100°C @ 9 mmHg) to separate the mono-chloride from unreacted diol and trace dichloride.

Visualizing the Reaction Pathway



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Caption: Selective monochlorination pathway utilizing Cyanuric Chloride to minimize di-substitution.

Analytical Characterization & Validation

Trustworthiness in deuterated synthesis requires verifying isotopic enrichment.

- ^{1}H-NMR (Proton NMR):
  - Protio: Triplets at

    3.53 (

    -OH) and

3.65 (

-Cl).

- Deuterated:Silent at these regions. Residual proton peaks should be <1% (indicating >99% D-incorporation).

- ^{13}C-NMR:
  - Observe carbon signal splitting (septets) due to C-D coupling (

    Hz).

- GC-MS:
  - Confirm molecular ion shift.
  - Protio

    .
  - Deuterated

    .

Applications in Drug Development[2][3][4][5][6][7][8]

Metabolic Stability Studies (DMPK)

Deuterated hexamethylene chlorohydrin is the precursor for "Heavy Linkers". In drugs like Vilazodone or long-chain analogues, the alkyl chain is susceptible to rapid oxidation.

Mechanism of Stabilization: Replacing the alkyl chain with a deuterated derivative forces the P450 enzyme to break a C-D bond.

This significantly reduces clearance (

) and increases exposure (AUC).

Derivatization Logic

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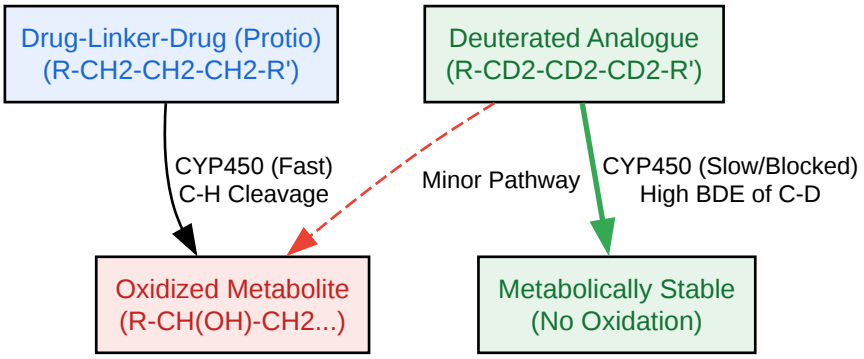
The chlorohydrin is rarely the final product. It is a functional handle.

- Pathway A (Finkelstein):

  (using NaI/Acetone). Creates a hyper-reactive alkylating agent for attaching the hexamethylene-d_{12} chain to amines or phenols.

- Pathway B (Oxidation): Alcohol

  Aldehyde (Swern). Used to couple with amines via reductive amination.



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Caption: The Kinetic Isotope Effect (KIE) blocking CYP450 oxidative clearance in deuterated linkers.

Safety & Handling

Warning: Hexamethylene chlorohydrin derivatives are alkylating agents.

- Toxicity: Potential vesicant and skin irritant.
- Handling: Double-gloving (Nitrile/Neoprene) is mandatory. Use only in a fume hood.
- Decontamination: Quench spills with dilute NaOH or ammonia to hydrolyze the alkyl chloride.

References

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